

Technical Guide: Solubility Profile of 2,6-Dimethylphenoxyacetic Acid

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Compound of Interest

Compound Name: 2,6-Dimethylphenoxyacetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,6-Dimethylphenoxyacetic acid** in various solvents. Due to the limited availability of public quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility, enabling researchers to generate precise data tailored to their specific laboratory conditions and solvent systems.

Introduction to 2,6-Dimethylphenoxyacetic Acid

2,6-Dimethylphenoxyacetic acid is a chemical compound that serves as a key intermediate in the synthesis of various herbicides, plant growth regulators, and pharmaceutical compounds. Its physicochemical properties, particularly its solubility, are critical for its application in organic synthesis, formulation development, and biological studies.

Physicochemical Properties:

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₁₂ O ₃ |
| Molecular Weight | 180.20 g/mol |
| Appearance | White to off-white crystalline powder |
| Melting Point | 137-138°C |
| Boiling Point | 284-316°C |
| pKa | 3.356 (at 25°C) |

Qualitative Solubility of 2,6-Dimethylphenoxyacetic Acid

Based on available data, **2,6-Dimethylphenoxyacetic acid** exhibits the following general solubility characteristics:

| Solvent Class | Solubility Description |
|------------------------|---|
| Polar Aprotic Solvents | Soluble in dimethyl sulfoxide (DMSO) and acetone. |
| Polar Protic Solvents | Soluble in ethanol and methanol. Slightly soluble in water. |
| Nonpolar Solvents | Soluble in chloroform. |

While this qualitative information is useful for initial solvent screening, precise quantitative data is often necessary for applications such as crystallization, formulation, and analytical method development.

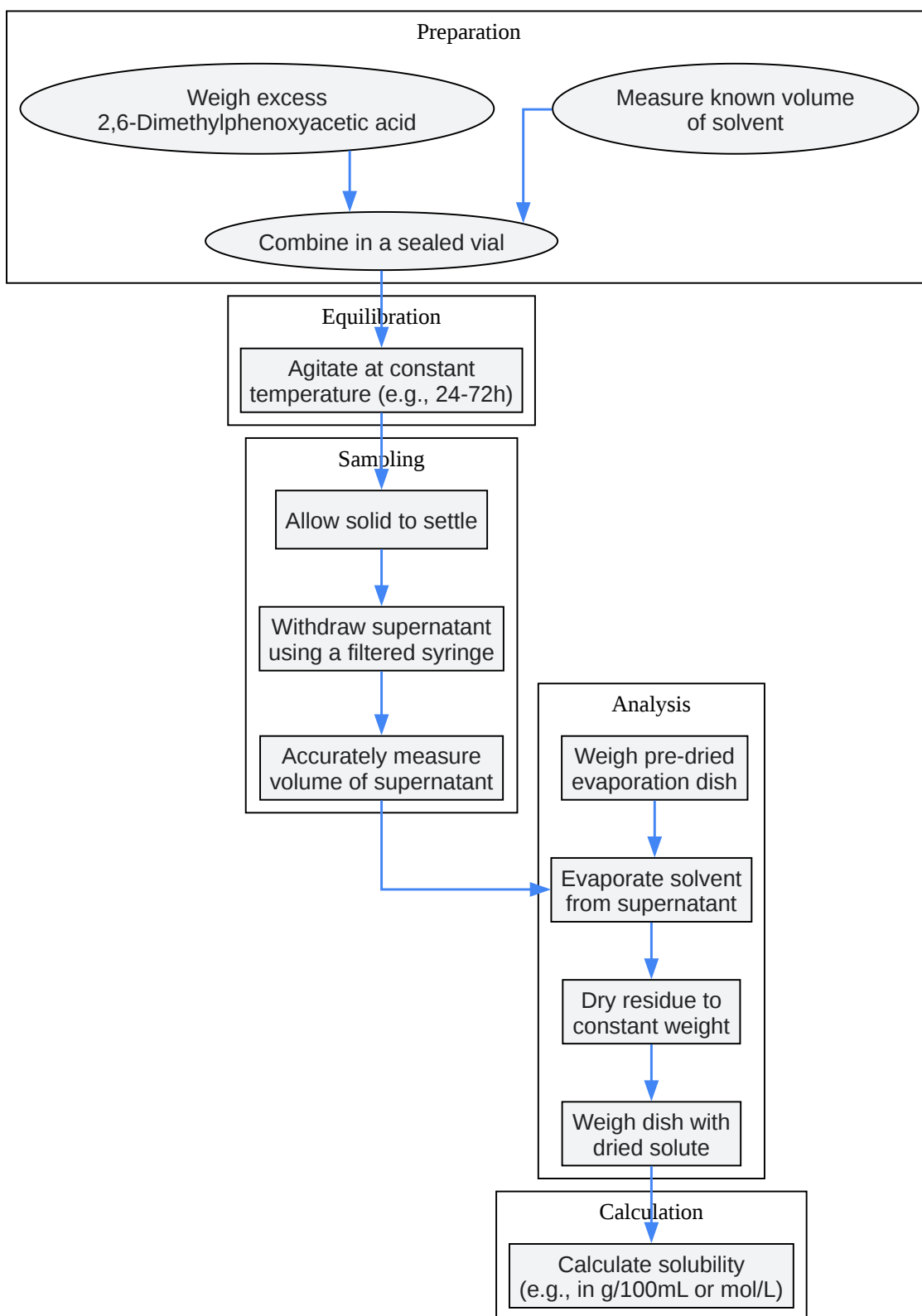
Experimental Protocol for Quantitative Solubility Determination

The following protocol details the gravimetric method, a reliable and widely used technique for determining the solubility of a solid compound in a liquid solvent.

Materials and Equipment

- **2,6-Dimethylphenoxyacetic acid** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic shaker or water bath
- Vials with tight-sealing caps
- Syringes and syringe filters (chemically compatible with the chosen solvents)
- Volumetric flasks
- Pipettes
- Evaporation dishes or beakers
- Drying oven or vacuum desiccator

Experimental Workflow



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